

Application Notes and Protocols for In Vitro Studies of Tug-891

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Compound of Interest

Compound Name: Tug-891

Cat. No.: B15604928

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Introduction

Tug-891 is a potent and selective synthetic agonist for the Free Fatty Acid Receptor 4 (FFA4), formerly known as GPR120.[1][2] FFA4 is a G protein-coupled receptor (GPCR) that is activated by long-chain free fatty acids and has emerged as a promising therapeutic target for metabolic diseases such as type 2 diabetes and obesity, as well as inflammatory conditions.[1][2] **Tug-891** mimics many of the beneficial effects of endogenous FFA4 activation, including stimulating glucagon-like peptide-1 (GLP-1) secretion, enhancing glucose uptake, and inhibiting pro-inflammatory responses.[1][3] These application notes provide detailed protocols for key in vitro experiments to characterize the activity of **Tug-891**, including calcium mobilization, β -arrestin recruitment, and ERK1/2 phosphorylation assays.

Data Presentation

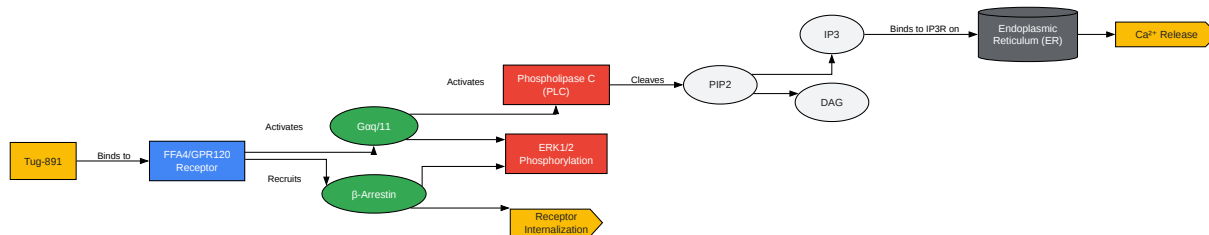
The following table summarizes the quantitative data for **Tug-891**'s in vitro activity from various functional assays. These values are essential for comparing the potency and efficacy of **Tug-**

891 across different signaling pathways.

Assay	Cell Line	Agonist	pEC50 / pIC50	Reference
Calcium Mobilization	hFFA4 Flp-In T-REx 293	Tug-891	7.36	[4]
β-Arrestin-2 Recruitment	hFFA4 HEK293T	Tug-891	7.77	[4]
ERK1/2 Phosphorylation	hFFA4 Flp-In T-REx 293	Tug-891	6.2	[5]
TNF-α Secretion Inhibition	RAW264.7 Macrophages	Tug-891	5.86	
Glucose Uptake	3T3-L1 Adipocytes	Tug-891	5.86	[5]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the signaling pathways activated by **Tug-891** and the general workflows for the described experimental protocols.



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